

Application of 1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione in Flavone Synthesis

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Compound of Interest

Compound Name: 1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione

Cat. No.: B075104

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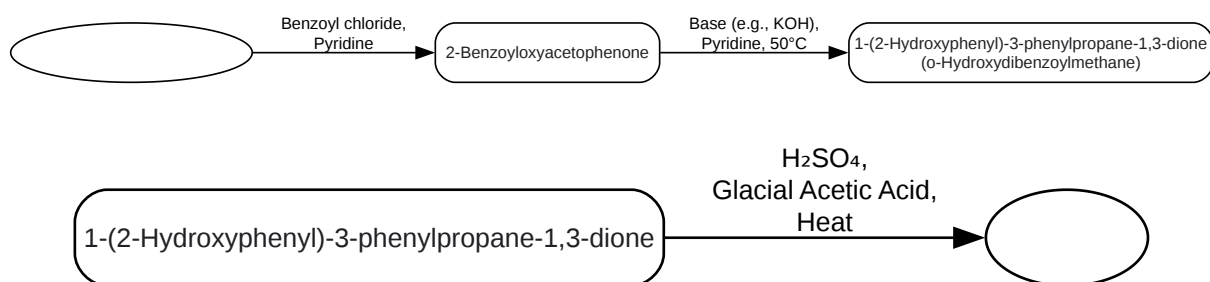
Introduction

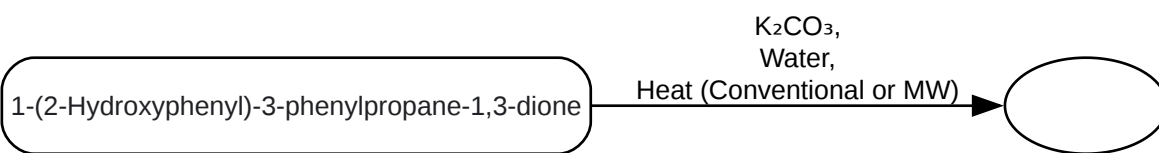
Flavones are a class of naturally occurring compounds widely distributed in the plant kingdom, belonging to the flavonoid family. Their core structure, 2-phenyl-1-benzopyran-4-one, is a privileged scaffold in medicinal chemistry, exhibiting a broad spectrum of biological activities, including antioxidant, anti-inflammatory, anticancer, and antiviral properties. The synthesis of flavones is a key area of research in drug discovery and development. A versatile and efficient method for constructing the flavone skeleton involves the cyclization of **1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione**, also known as o-hydroxydibenzoylmethane. This application note provides detailed protocols and comparative data for the synthesis of flavones utilizing this key precursor.

Synthesis of 1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione: The Baker-Venkataraman Rearrangement

The precursor, **1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione**, is commonly synthesized via the Baker-Venkataraman rearrangement. This reaction involves the base-catalyzed rearrangement of a 2-acyloxyacetophenone to form a 1,3-diketone.^[1]

Reaction Pathway: Baker-Venkataraman Rearrangement





Precursor Synthesis (Baker-Venkataraman)

Start: 2-Hydroxyacetophenone

Esterification with Benzoyl Chloride

Base-catalyzed Rearrangement (KOH/Pyridine)

Acidification and Isolation of 1,3-Diketone

Proceed to Cyclization

Flavone Synthesis (Cyclization)

1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione

Acid-Catalyzed Cyclization ($\text{H}_2\text{SO}_4/\text{AcOH}$)

Base-Catalyzed Cyclization ($\text{K}_2\text{CO}_3/\text{H}_2\text{O}$)

Workup and Purification

Final Product: Flavone

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References

- 1. researchgate.net [researchgate.net]
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